

# In-Depth Technical Guide: 4-Pentyl-4'-iodobiphenyl (CAS No. 69971-79-5)

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## Compound of Interest

Compound Name: 4-Pentyl-4'-iodobiphenyl

Cat. No.: B1315050

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## Abstract

This technical guide provides a comprehensive overview of **4-Pentyl-4'-iodobiphenyl** (CAS No. 69971-79-5), a key intermediate in the fields of materials science and organic synthesis. This document details the physicochemical properties, spectroscopic characterization, and common applications of this compound, with a particular focus on its role in the synthesis of liquid crystals and as a substrate in cross-coupling reactions. Detailed experimental protocols for its synthesis and subsequent reactions are also provided to support researchers in their laboratory work.

## Chemical and Physical Properties

**4-Pentyl-4'-iodobiphenyl** is a biphenyl derivative characterized by a pentyl group at the 4-position and an iodine atom at the 4'-position.<sup>[1]</sup> This structure, featuring a rigid biphenyl core, a flexible alkyl chain, and a reactive iodo-substituent, makes it a valuable precursor in various chemical syntheses.<sup>[1]</sup> At room temperature, it typically appears as a white or off-white solid, indicative of a crystalline structure.<sup>[1]</sup>

Table 1: Physicochemical Properties of **4-Pentyl-4'-iodobiphenyl** and Related Compounds

| Property          | 4-Pentyl-4'-iodobiphenyl          | 4-Iodobiphenyl (for comparison)     | 4-Cyano-4'-pentylbiphenyl (5CB) (for comparison)     |
|-------------------|-----------------------------------|-------------------------------------|--|
| CAS Number        | 69971-79-5                        | 1591-31-7[2]                        | 40817-08-1[3]  |
| Molecular Formula | C <sub>17</sub> H <sub>19</sub> I | C <sub>12</sub> H <sub>9</sub> I[2] | C <sub>18</sub> H <sub>19</sub> N[3]                 |
| Molecular Weight  | 350.24 g/mol                      | 280.10 g/mol [2]                    | 249.35 g/mol [4]                                     |
| Appearance        | White to off-white solid[1]       | Pale-yellow to off-white solid[5]   | Colorless if isotropic or cloudy white if nematic[3] |
| Melting Point     | Not explicitly found              | 110-114 °C[6]                       | 22.5 °C[3]   |
| Boiling Point     | Not explicitly found              | 322.7 °C at 760 mmHg                | 140-150 °C at 0.5 mmHg[7]                            |
| Purity            | Often >99.5%[8][9]                | ≥96.0% (GC)[5]                      | >98.0% (GC)  |

## Spectroscopic Data

While specific spectroscopic data for **4-Pentyl-4'-iodobiphenyl** is not readily available in the public domain, data for the closely related compounds 4-iodobiphenyl and 4-cyano-4'-pentylbiphenyl (5CB) can provide valuable insights for characterization.

Table 2: Spectroscopic Data of Related Compounds

| Spectroscopic Technique | 4-Iodobiphenyl                              | 4-Cyano-4'-pentylbiphenyl (5CB)              |
|-------------------------|---|--|
| $^1\text{H}$ NMR        | Data available, see PubChem<br>CID 15322[2] | Data available, see PubChem<br>CID 92319[10] |
| $^{13}\text{C}$ NMR     | Data available, see PubChem<br>CID 15322[2] | Data available, see PubChem<br>CID 92319[10] |
| Mass Spectrometry       | Data available, see PubChem<br>CID 15322[2] | Data available, see PubChem<br>CID 92319[10] |
| IR Spectroscopy         | Data available, see PubChem<br>CID 15322[2] | Data available, see PubChem<br>CID 92319[10] |

## Applications in Research and Development

### Liquid Crystal Intermediate

**4-Pentyl-4'-iodobiphenyl** is a crucial intermediate in the synthesis of liquid crystals.[1][9] The rigid biphenyl core contributes to the molecular alignment necessary for liquid crystalline phases, while the flexible pentyl chain influences the mesophase behavior.[1] High purity of this intermediate, often exceeding 99.5%, is critical to ensure the desired performance characteristics of the final liquid crystal display (LCD) products.[8][9]



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Caption: Role of **4-Pentyl-4'-iodobiphenyl** in LCDs.

### Organic Synthesis Building Block

The presence of an iodine atom makes **4-Pentyl-4'-iodobiphenyl** a versatile building block in organic synthesis.[1] The carbon-iodine bond serves as a reactive site for various palladium-catalyzed cross-coupling reactions, such as Suzuki, Stille, and Sonogashira couplings.[1] These reactions are fundamental for the construction of more complex molecular architectures,

making this compound a valuable starting material for the synthesis of new pharmaceuticals, functional polymers, and other fine chemicals.[1]

## Experimental Protocols

### Synthesis of 4-Pentyl-4'-iodobiphenyl via Suzuki Coupling

While a specific, validated protocol for the direct synthesis of **4-Pentyl-4'-iodobiphenyl** is not widely published, a plausible and commonly employed method is the Suzuki cross-coupling reaction. This would involve the coupling of a suitable pentyl-substituted phenylboronic acid with a di-iodinated biphenyl or a related coupling of 4-iodophenylboronic acid with a pentyl-iodobenzene. An optimized synthesis method for the related 4-iodobiphenyl involves a Suzuki coupling reaction.[9]

#### General Suzuki Coupling Protocol (Illustrative)

This protocol is a general representation and would require optimization for the specific synthesis of **4-Pentyl-4'-iodobiphenyl**.

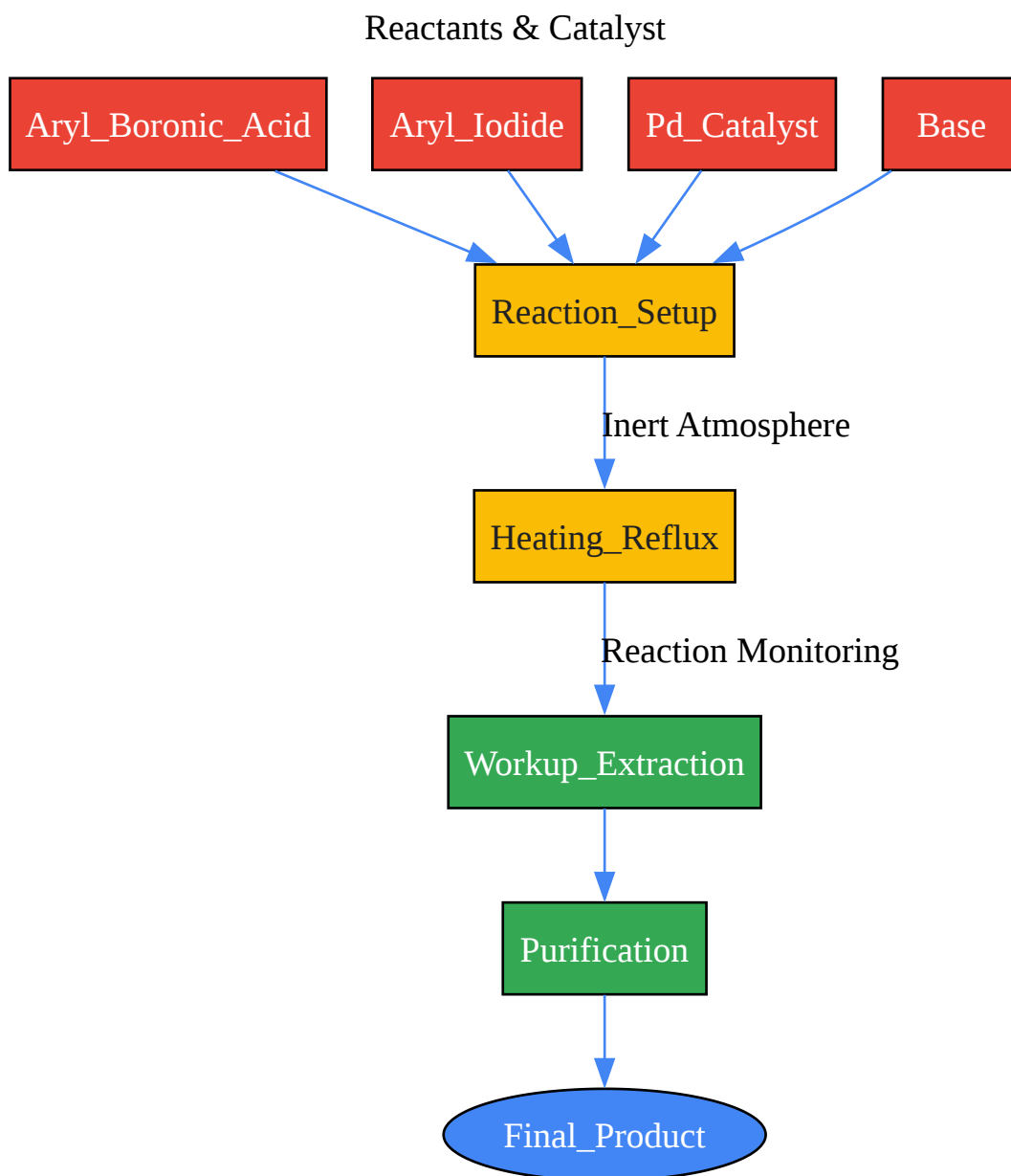
#### Materials:

- 4-Iodophenylboronic acid (or 4-pentylphenylboronic acid)
- 1-Iodo-4-pentylbenzene (or 1,4-diiodobenzene)
- Palladium catalyst (e.g., Pd(PPh<sub>3</sub>)<sub>4</sub>, Pd/C)[9]
- Base (e.g., Na<sub>2</sub>CO<sub>3</sub>, K<sub>2</sub>CO<sub>3</sub>)[9]
- Solvent (e.g., Toluene, Ethanol/Water mixture)[9]
- Inert atmosphere (Nitrogen or Argon)

#### Procedure:

- In a round-bottomed flask, dissolve the aryl boronic acid (1.2 equivalents) and the aryl iodide (1.0 equivalent) in the chosen solvent.

- Add the base (2.0 equivalents).
- Degas the mixture by bubbling with an inert gas for 15-20 minutes.
- Add the palladium catalyst (typically 1-5 mol%) under the inert atmosphere.
- Heat the reaction mixture to reflux (temperature will depend on the solvent) and monitor the reaction progress by Thin Layer Chromatography (TLC) or Gas Chromatography-Mass Spectrometry (GC-MS).
- Upon completion, cool the reaction to room temperature.
- Perform an aqueous workup by adding water and extracting the product with an organic solvent (e.g., ethyl acetate).
- Combine the organic layers, dry over anhydrous sodium sulfate, filter, and concentrate under reduced pressure.
- Purify the crude product by column chromatography on silica gel or recrystallization to obtain pure **4-Pentyl-4'-iodobiphenyl**.



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Caption: General workflow for Suzuki cross-coupling.

## Safety and Handling

Detailed safety information for **4-Pentyl-4'-iodobiphenyl** is not available. However, based on the data for 4-iodobiphenyl, it should be handled with care.

- Hazard Classifications (for 4-Iodobiphenyl): Acute toxicity (oral), causes serious eye damage, and is very toxic to aquatic life with long-lasting effects.[6]
- Precautionary Statements: Wear protective gloves, eye protection, and face protection. Avoid release to the environment. If in eyes, rinse cautiously with water for several minutes.
- Personal Protective Equipment (PPE): It is recommended to use a dust mask (type N95 or equivalent), safety glasses, and chemical-resistant gloves.[6]

All handling should be performed in a well-ventilated area, preferably in a fume hood.

## Conclusion

**4-Pentyl-4'-iodobiphenyl** is a specialty chemical with significant applications in the synthesis of liquid crystals and as a versatile building block in organic chemistry. Its unique molecular structure allows for the creation of complex molecules with desirable properties for the materials science and pharmaceutical industries. While specific physical and spectroscopic data are not widely available, information from related compounds provides a useful reference for its characterization and handling. The provided general experimental protocols offer a starting point for its synthesis and utilization in further chemical transformations. As with all chemical reagents, appropriate safety precautions should be taken during its handling and use.

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